

Safety and Handling of 3-(Benzylxy)propanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-(Benzylxy)propanoic acid

Cat. No.: B118377

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. It is not a substitute for a comprehensive Safety Data Sheet (SDS). All personnel handling **3-(Benzylxy)propanoic acid** should be thoroughly trained in laboratory safety and have access to and familiarity with the complete SDS for this compound and any other chemicals in use.

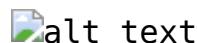
Introduction

3-(Benzylxy)propanoic acid is a carboxylic acid derivative utilized in various research and development applications, including as a linker in Proteolysis Targeting Chimeras (PROTACs). As with any chemical substance, a thorough understanding of its potential hazards and the implementation of appropriate safety and handling precautions are paramount to ensure the well-being of laboratory personnel and the integrity of the research. This guide provides an in-depth overview of the known safety information, handling procedures, and emergency protocols for **3-(Benzylxy)propanoic acid**.

Hazard Identification and Classification

Based on available data, **3-(Benzylxy)propanoic acid** is classified as an irritant. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard identification:

GHS Pictogram:



Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **3-(Benzyl)propanoic acid** is presented in the table below. It is important to note that some data for related compounds is included for a more comprehensive understanding where specific data for **3-(Benzyl)propanoic acid** is not available.

| Property | Value | Notes |
|-------------------|-------------------------|---|
| Molecular Formula | $C_{10}H_{12}O_3$ | |
| Molecular Weight | 180.20 g/mol | |
| Appearance | Solid | |
| Melting Point | 31.5-33.5 °C | |
| Boiling Point | 124-130 °C at 0.01 Torr | |
| Flash Point | > 110 °C (> 230 °F) | Data for the structurally similar 3-Phenylpropionic acid. [2] |
| Specific Gravity | 1.071 at 25 °C | Data for the structurally similar 3-Phenylpropionic acid. [2] |

Toxicological Information

Detailed toxicological studies for **3-(Benzyl)propanoic acid** are not readily available. However, based on its GHS classification and data from structurally similar compounds, it should be handled as a substance that is harmful if swallowed and can cause skin, eye, and respiratory irritation.

| Route of Exposure | Potential Health Effects |
|-------------------|---|
| Inhalation | May cause respiratory tract irritation. [1] |
| Skin Contact | Causes skin irritation. [1] |
| Eye Contact | Causes serious eye irritation. [1] |
| Ingestion | Harmful if swallowed. |

Note: The toxicological properties have not been fully investigated. All handling should be performed with the assumption that the compound is potentially harmful.

Experimental Protocols and Handling Procedures

Adherence to strict experimental protocols is crucial for the safe handling of **3-(Benzyl)propanoic acid**.

Personal Protective Equipment (PPE)

A comprehensive approach to PPE is mandatory to minimize exposure.

| Body Part | Recommended Protection | Specifications |
|-----------|---|---|
| Eyes/Face | Safety goggles, Face shield | Chemical splash goggles are required at all times. A face shield should be worn when handling larger quantities or when there is a risk of splashing. |
| Skin/Body | Laboratory coat, Chemical-resistant apron | A fully buttoned lab coat is mandatory. For tasks with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat. |
| Hands | Chemical-resistant gloves | Nitrile or other appropriate chemical-resistant gloves should be worn. Gloves must be inspected before use and changed immediately if contaminated. |

General Handling

- Work with **3-(Benzyl)propanoic acid** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)
- Avoid the formation of dust.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)

- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling the compound.
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

Spill Cleanup Protocol

In the event of a spill, follow these procedures:

- Evacuate and Secure: Immediately evacuate the area and restrict access.
- Personal Protection: Don appropriate PPE, including respiratory protection if dust is present.
- Containment: For a solid spill, carefully sweep up the material to avoid generating dust. For a solution, create a dike around the spill with an inert absorbent material like vermiculite or sand.[\[4\]](#)[\[5\]](#)
- Neutralization (for acidic solutions): Cautiously neutralize with sodium bicarbonate or another suitable neutralizing agent.[\[4\]](#)[\[5\]](#)
- Collection: Collect the spilled material and absorbent into a clearly labeled, sealed container for hazardous waste disposal.[\[5\]](#)
- Decontamination: Clean the spill area with soap and water.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Waste Disposal

- All waste containing **3-(Benzyl)propanoic acid** must be disposed of as hazardous chemical waste.[\[6\]](#)
- Collect waste in compatible, properly labeled containers.[\[6\]](#)[\[7\]](#)

- Do not dispose of this chemical down the drain or in the regular trash.[6]
- Follow all institutional and regulatory guidelines for hazardous waste disposal.

Emergency Procedures

First Aid Measures

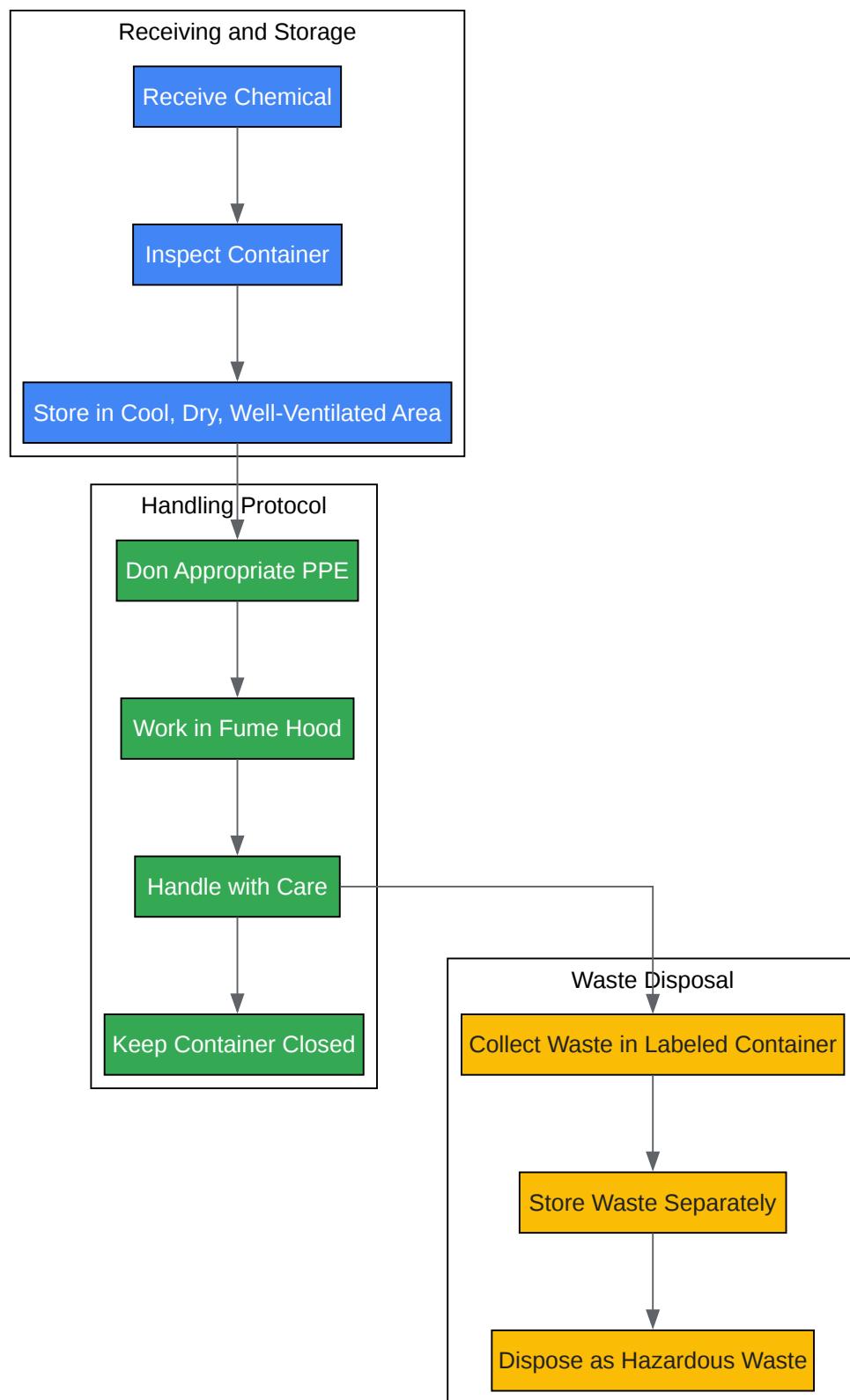
| Exposure Route | First Aid Instructions |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. |
| Skin Contact | Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[1]
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

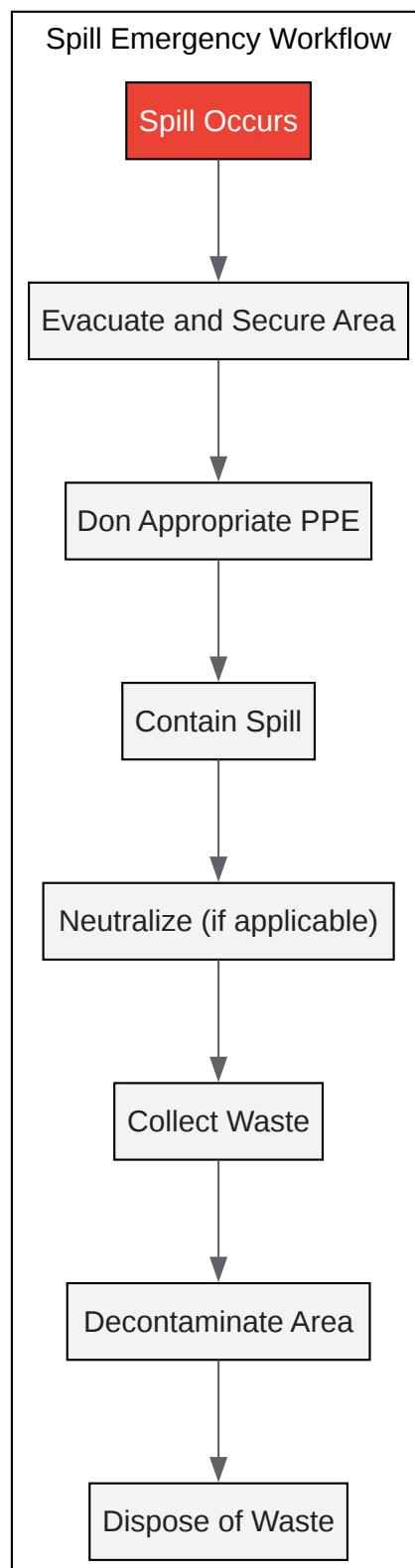
Visualization of Safety Protocols

The following diagrams illustrate key safety and handling workflows for **3-(Benzylxy)propanoic acid**.



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Caption: General workflow for handling **3-(Benzylloxy)propanoic acid**.



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Caption: Emergency workflow for a spill of **3-(Benzylxy)propanoic acid**.

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